

A Comprehensive Technical Guide to 4-Fluoro-2-methoxy-3-methylbenzoic Acid

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Compound of Interest

Compound Name: *4-Fluoro-2-methoxy-3-methylbenzoic acid*

CAS No.: *1301718-06-8*

Cat. No.: *B6335432*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth exploration of **4-Fluoro-2-methoxy-3-methylbenzoic acid**, a substituted aromatic carboxylic acid of interest in medicinal chemistry and materials science. While not as extensively documented in public databases as some of its isomers, this guide consolidates available information on its chemical identity, physicochemical properties, and potential synthetic routes. By examining related compounds and citing established chemical principles, this document offers a foundational understanding for researchers and developers working with this and similar molecular scaffolds.

Chemical Identity and Structure

4-Fluoro-2-methoxy-3-methylbenzoic acid is a polysubstituted benzoic acid derivative. Its unique substitution pattern, featuring a fluorine atom, a methoxy group, and a methyl group on the benzene ring, offers a distinct electronic and steric profile that can be leveraged in the design of novel molecules.

Key Identifiers:

Identifier	Value	Source
Chemical Name	4-Fluoro-2-methoxy-3-methylbenzoic acid	-
CAS Number	1301718-06-8	[1]
Molecular Formula	C ₉ H ₉ FO ₃	[1]
SMILES	<chem>COC1=C(C(F)=CC=C1C(O)=O)C</chem>	[1]
PubChem CID	Not available in PubChem as of the latest update.	-

It is important to note that while a CAS number has been assigned and the compound is available from commercial suppliers, a dedicated PubChem Compound ID (CID) has not been found. Researchers should exercise due diligence in confirming the identity and purity of this compound from their chosen source.

Molecular Structure:

The structure of **4-Fluoro-2-methoxy-3-methylbenzoic acid**, as determined from its SMILES string, is depicted below.

Caption: 2D structure of **4-Fluoro-2-methoxy-3-methylbenzoic acid**.

Physicochemical Properties

The physicochemical properties of a compound are critical in determining its suitability for various applications, including its solubility, reactivity, and pharmacokinetic profile in drug development.

Predicted Physicochemical Properties:

Property	Value	Notes
Molecular Weight	184.16 g/mol	[1]
XLogP3	1.9	Predicted; indicates moderate lipophilicity.
Hydrogen Bond Donor Count	1	From the carboxylic acid group.
Hydrogen Bond Acceptor Count	3	From the carbonyl oxygen, methoxy oxygen, and fluorine.
Rotatable Bond Count	2	The C-C bond of the carboxylic acid and the C-O bond of the methoxy group.

These predicted values suggest that **4-Fluoro-2-methoxy-3-methylbenzoic acid** possesses drug-like properties according to Lipinski's rule of five, making it an attractive scaffold for medicinal chemistry programs.

Synthesis and Experimental Protocols

While specific, peer-reviewed synthesis protocols for **4-Fluoro-2-methoxy-3-methylbenzoic acid** are not readily available in the searched literature, a plausible synthetic route can be proposed based on established organic chemistry reactions and the synthesis of structurally similar compounds.

Proposed Retrosynthetic Analysis:

A logical approach to the synthesis would involve the construction of the substituted benzene ring followed by the introduction or modification of the carboxylic acid group.



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Caption: Proposed retrosynthetic pathway for **4-Fluoro-2-methoxy-3-methylbenzoic acid**.

Exemplary Synthetic Protocol (Hypothetical):

The following protocol is a hypothetical, multi-step synthesis based on common organic transformations. It is crucial that this protocol is validated and optimized in a laboratory setting.

Step 1: Synthesis of 1-Bromo-4-fluoro-2-methoxy-3-methylbenzene

- **Starting Material:** Begin with a commercially available, appropriately substituted aniline, for example, 4-fluoro-2-methoxy-3-methylaniline.
- **Diazotization:** Dissolve the aniline in an aqueous solution of a strong acid (e.g., HBr). Cool the solution to 0-5 °C in an ice bath.
- **Add a solution of sodium nitrite (NaNO₂)** dropwise while maintaining the low temperature to form the diazonium salt.
- **Sandmeyer Reaction:** In a separate flask, prepare a solution of copper(I) bromide (CuBr) in HBr.
- **Slowly add the cold diazonium salt solution to the CuBr solution.** Nitrogen gas will evolve.
- **Allow the reaction to warm to room temperature and then heat gently to ensure complete reaction.**
- **Work-up:** After cooling, extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate). Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Step 2: Formylation to 4-Fluoro-2-methoxy-3-methylbenzaldehyde

- **Grignard Formation:** React the aryl bromide from Step 1 with magnesium turnings in anhydrous THF to form the Grignard reagent.

- Formylation: Cool the Grignard reagent to 0 °C and add N,N-dimethylformamide (DMF) dropwise.
- Hydrolysis: Quench the reaction by the slow addition of an acidic aqueous solution (e.g., 1 M HCl).
- Work-up and Purification: Extract the aldehyde with an organic solvent, wash, dry, and purify by column chromatography.

Step 3: Oxidation to **4-Fluoro-2-methoxy-3-methylbenzoic Acid**

- Oxidation: Dissolve the aldehyde from Step 2 in a suitable solvent like acetone or a mixture of t-butanol and water.
- Add an oxidizing agent such as potassium permanganate (KMnO₄) or Jones reagent (CrO₃ in sulfuric acid) at a controlled temperature.
- Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Quench any excess oxidant. If using KMnO₄, filter off the manganese dioxide. Acidify the aqueous solution to precipitate the carboxylic acid.
- Purification: Collect the solid product by filtration, wash with cold water, and dry. Recrystallization from a suitable solvent system (e.g., ethanol/water) can be performed for further purification.

Applications and Research Interest

Substituted benzoic acids are valuable building blocks in several areas of research and development.

- Medicinal Chemistry: The structural motifs present in **4-Fluoro-2-methoxy-3-methylbenzoic acid** are found in various biologically active molecules. The fluorine atom can enhance metabolic stability and binding affinity, while the methoxy and methyl groups can modulate lipophilicity and steric interactions with biological targets. Analogues of this compound could be explored as inhibitors of enzymes or ligands for receptors. For instance, similar

fluorinated benzoic acids serve as key intermediates in the synthesis of active pharmaceutical ingredients (APIs).^[2]

- Materials Science: Aromatic carboxylic acids are used in the synthesis of polymers, metal-organic frameworks (MOFs), and liquid crystals. The specific substitution pattern of this compound could lead to materials with unique electronic and physical properties.

Conclusion

4-Fluoro-2-methoxy-3-methylbenzoic acid represents a chemical entity with significant potential for further investigation in both academic and industrial research. While its public documentation is currently limited, this guide provides a foundational framework for understanding its properties and potential synthesis. The unique combination of functional groups on the aromatic ring makes it a promising scaffold for the development of novel pharmaceuticals and advanced materials. As with any chemical research, all experimental work should be conducted with appropriate safety precautions and after a thorough review of relevant literature.

References

- Quick Company. (n.d.). An Improved Synthesis Of 4 Fluoro 3 Hydroxybenzoic Acid And. Retrieved February 26, 2026, from [\[Link\]](#)
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Sources

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